

# Application of 3,4-Diaminophenol in Hair Dye Formulation Research

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## Compound of Interest

Compound Name: **3,4-Diaminophenol**

Cat. No.: **B1333219**

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## Introduction

**3,4-Diaminophenol** is a versatile aromatic amine utilized as a key intermediate in the formulation of oxidative hair dyes. Functioning as a "coupler," it reacts with a primary intermediate (developer) in the presence of an oxidizing agent to form stable, vibrant color molecules within the hair shaft. Its unique structure allows for the creation of a range of shades, contributing to the final hair color's tone and longevity. These application notes provide detailed protocols for the formulation, application, and evaluation of hair dyes containing **3,4-Diaminophenol**, along with a summary of its toxicological profile.

## Chemical Properties

Property	Value
CAS Number	615-72-5
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	124.14 g/mol
Appearance	Off-white to light brown crystalline powder
Melting Point	170-172 °C

## Role in Oxidative Hair Dyeing

In oxidative hair dyeing, **3,4-Diaminophenol** acts as a coupler. The general process involves three main components:

- Primary Intermediate (Developer): An aromatic compound such as p-phenylenediamine (PPD) or p-toluenediamine (PTD).
- Coupler: An aromatic compound such as **3,4-Diaminophenol**, which modifies the color produced by the self-oxidation of the primary intermediate.
- Oxidizing Agent: Typically hydrogen peroxide, which oxidizes the primary intermediate to a reactive quinonediimine.

The quinonediimine then rapidly reacts with the coupler, **3,4-Diaminophenol**, to form a larger, stable indo dye molecule that is trapped within the hair cortex, resulting in a "permanent" hair color.

## Experimental Protocols

### Protocol 1: Formulation of an Oxidative Hair Dye Cream

This protocol describes the laboratory-scale preparation of a model oxidative hair dye cream using **3,4-Diaminophenol** as a coupler.

#### Materials:

- Part A (Aqueous Phase):
  - Deionized Water: q.s. to 100%
  - Cetearyl Alcohol: 15.00%
  - Ceteareth-20: 3.00%
  - Glyceryl Stearate: 2.00%
- Part B (Dye Precursors):

- p-Phenylenediamine (PPD): 2.00%
- **3,4-Diaminophenol:** 1.50%
- Sodium Sulfite: 0.50%
- Propylene Glycol: 5.00%
- Part C (Alkalizing Agent):
  - Ammonium Hydroxide (30% solution): q.s. to pH 9.5-10.5
- Part D (Oxidant - to be mixed before use):
  - 6% (20 vol.) Hydrogen Peroxide solution

#### Procedure:

- Prepare Part A: In a primary beaker, combine deionized water, cetearyl alcohol, ceteareth-20, and glyceryl stearate. Heat to 75-80°C with gentle stirring until all components are melted and the phase is uniform.
- Prepare Part B: In a separate beaker, dissolve p-phenylenediamine, **3,4-Diaminophenol**, and sodium sulfite in propylene glycol. Gently warm to 40-50°C to aid dissolution.
- Combine Part A and B: Slowly add Part B to Part A with continuous stirring. Maintain the temperature at 70-75°C for 15 minutes to ensure a homogeneous mixture.
- Cooling and pH Adjustment: Begin cooling the mixture while stirring. At 40-45°C, add ammonium hydroxide (Part C) dropwise to adjust the pH to the desired range of 9.5-10.5.
- Final Volume: Add the remaining deionized water to bring the total volume to 100%. Continue stirring until the cream is smooth and uniform.

## Protocol 2: Hair Dyeing and Color Evaluation

This protocol details the application of the formulated dye to hair swatches and the subsequent colorimetric analysis.

**Materials:**

- Formulated hair dye cream (from Protocol 1)
- 6% Hydrogen Peroxide developer
- Bleached human hair swatches
- Applicator brush
- Plastic bowl
- Timer
- Standard shampoo
- Spectrophotometer or colorimeter for CIELAB measurements

**Procedure:**

- Dye Preparation: Immediately before application, mix the hair dye cream and the hydrogen peroxide developer in a 1:1 ratio in a plastic bowl.
- Application: Evenly apply the mixture to dry, bleached hair swatches using an applicator brush, ensuring complete saturation.
- Processing: Allow the dye to process for 30 minutes at room temperature.
- Rinsing and Washing: Thoroughly rinse the hair swatches with lukewarm water until the water runs clear. Wash with a standard shampoo, rinse, and allow to air dry.
- Colorimetric Analysis:
  - Measure the color of the dyed and dried hair swatches using a spectrophotometer.
  - Record the CIELAB color coordinates (L, a, b\*).[\[1\]](#)
  - L\* represents lightness (0 = black, 100 = white).

- $a^*$  represents the red/green axis ( $+a^*$  = red,  $-a^*$  = green).
- $b^*$  represents the yellow/blue axis ( $+b^*$  = yellow,  $-b^*$  = blue).

## Protocol 3: Wash Fastness Evaluation

This protocol assesses the durability of the hair color to repeated washing.

### Materials:

- Dyed hair swatches
- Standard shampoo solution (e.g., 10% sodium lauryl sulfate)
- Launder-Ometer or similar agitated water bath
- Grey Scale for assessing color change

### Procedure:

- Initial Color Measurement: Record the initial Lab\* values of the dyed hair swatches.
- Washing Cycles:
  - Place the hair swatches in the Launder-Ometer with the standard shampoo solution.
  - Agitate for 10 minutes at 40°C.
  - Rinse the swatches thoroughly with water and allow them to air dry.
  - Repeat this cycle for a predetermined number of washes (e.g., 5, 10, 15 cycles).
- Color Measurement after Washing: After the final wash cycle and drying, measure the Lab\* values again.
- Assessment:
  - Calculate the total color difference ( $\Delta E$ ) *using the formula:  $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$* .

- Visually assess the color change using the Grey Scale for Color Change, where a rating of 5 indicates no change and 1 indicates a severe change.

## Protocol 4: Light Fastness Evaluation

This protocol evaluates the stability of the hair color upon exposure to light.

Materials:

- Dyed hair swatches
- Xenon arc lamp weathering chamber
- Blue Wool Standard reference fabrics (Scale 1-8)

Procedure:

- Sample Preparation: Mount the dyed hair swatches on a sample holder. Partially cover each swatch to shield a portion from light exposure, serving as an unexposed control.
- Exposure: Place the samples and the Blue Wool Standards in the xenon arc weathering chamber. Expose them to simulated sunlight for a specified duration (e.g., 10, 20, 40 hours).
- Assessment:
  - Periodically remove the samples and compare the fading of the exposed portion of the hair swatch to the fading of the Blue Wool Standards.
  - The light fastness rating corresponds to the Blue Wool Standard that has faded to a similar extent as the hair swatch. A rating of 1 indicates very poor light fastness, while a rating of 8 indicates excellent light fastness.[2][3]

## Data Presentation

The following tables present hypothetical but representative quantitative data for a hair dye formulation containing **3,4-Diaminophenol**.

Table 1: Colorimetric Data (CIELAB Values)

Primary Intermediate e	Coupler	L	a	b*	Resulting Shade
p- Phenylenedia mine	3,4- Diaminophen ol	25.3	2.1	-8.5	Dark Ash Brown
p- Toluenediami ne	3,4- Diaminophen ol	30.1	5.8	4.2	Medium Natural Brown

Table 2: Wash Fastness Performance

Number of Washes	ΔE* (Total Color Difference)	Grey Scale Rating (Color Change)
5	1.8	4-5
10	3.5	4
15	5.2	3-4

Table 3: Light Fastness Performance

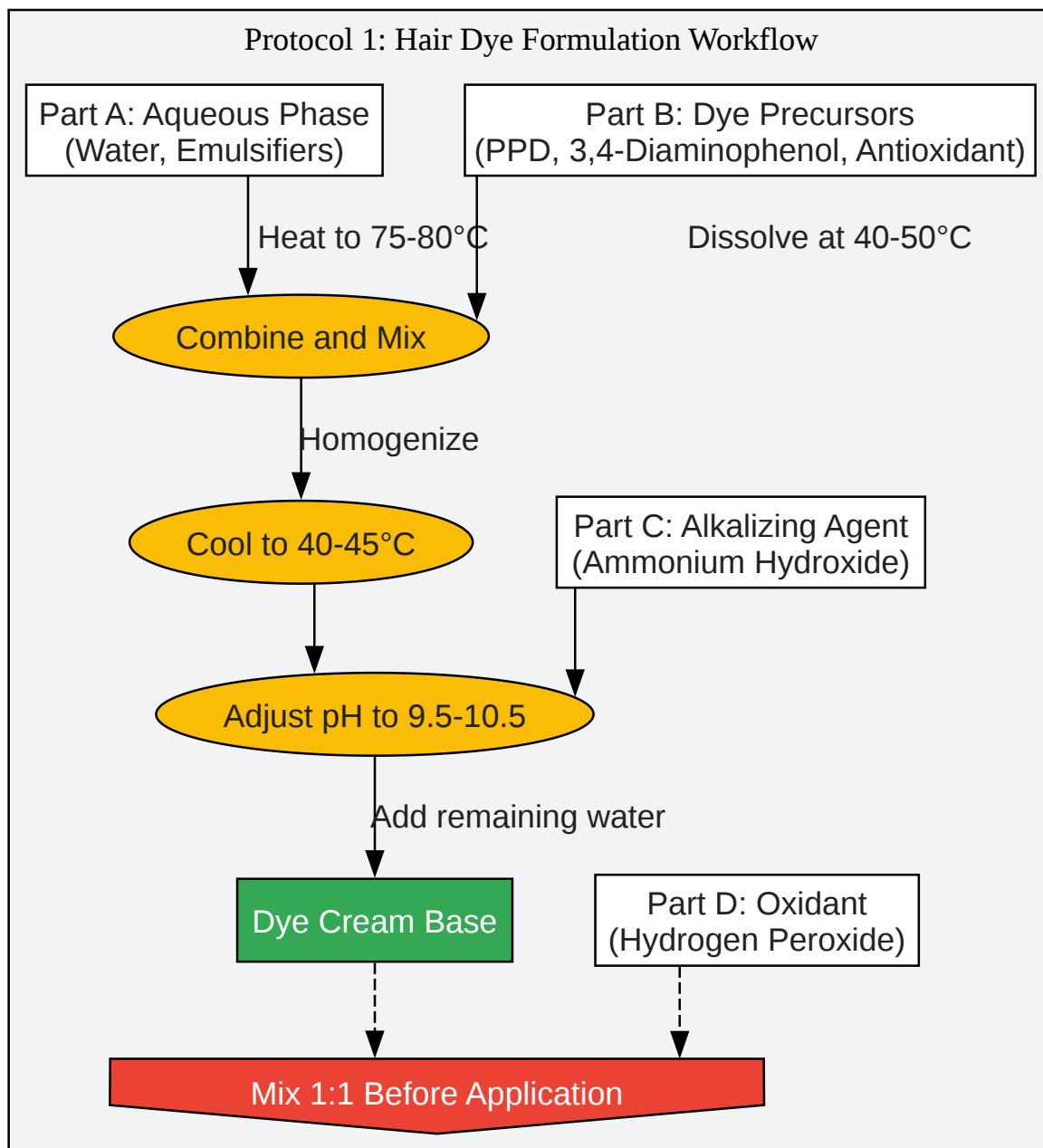
Exposure Time (Hours)	Blue Wool Scale Rating
20	5
40	4

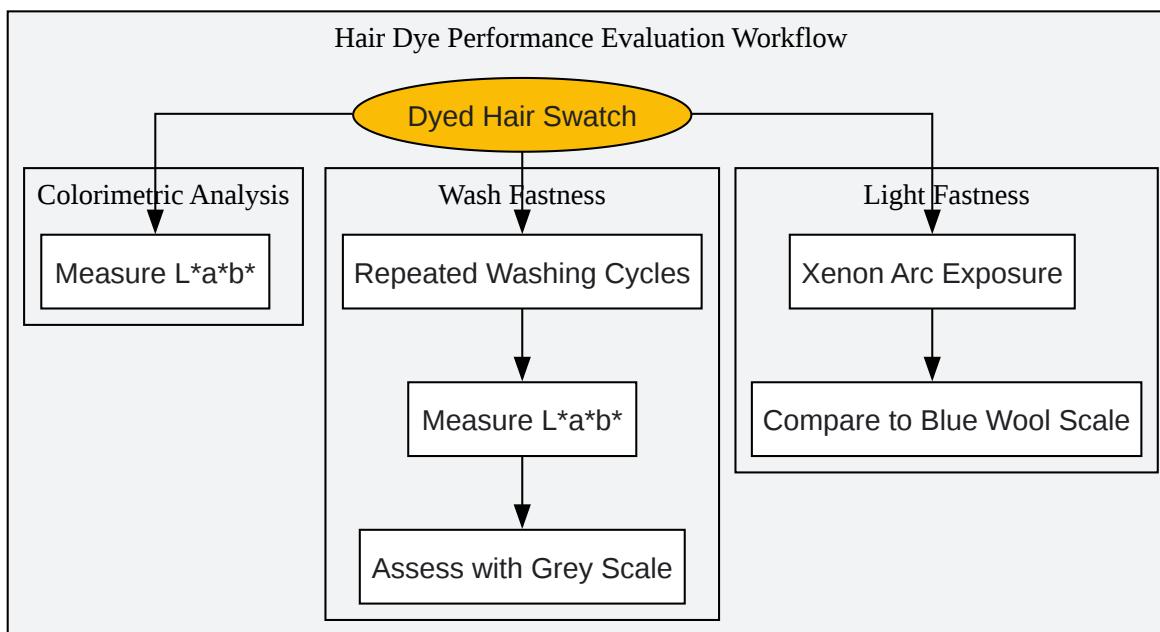
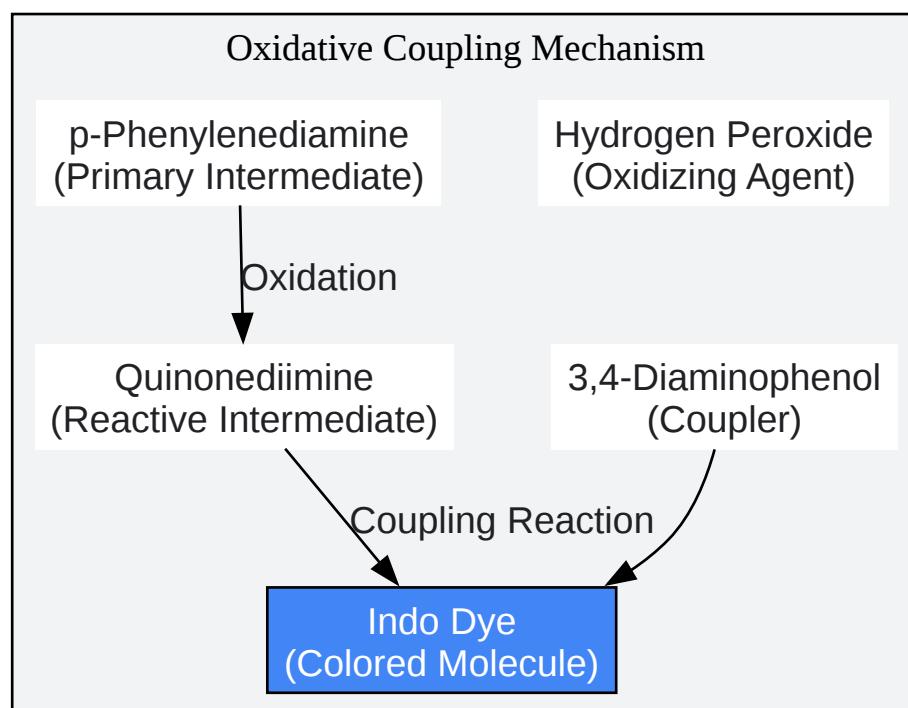
## Toxicological Summary

A summary of the toxicological profile of **3,4-Diaminophenol** is presented below.

Toxicological Endpoint	Result	Classification
Acute Oral Toxicity (Rat, LD50)	671 mg/kg	Harmful if swallowed
Skin Corrosion/Irritation (Rabbit)	No data available	Not classified
Serious Eye Damage/Irritation (Rabbit)	No data available	Not classified
Respiratory or Skin Sensitization (Guinea Pig, Buehler Test)	May cause an allergic skin reaction	Sensitizer, Category 1
Germ Cell Mutagenicity	Suspected of causing genetic defects	Mutagen, Category 2
Carcinogenicity	No component is identified as a carcinogen by IARC, NTP, or OSHA	Not classified as a carcinogen
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to kidneys through prolonged or repeated exposure	STOT RE 2

## Visualizations





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